

Application Notes and Protocols for the Automated Radiosynthesis of [18F]DPA-714

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Compound of Interest

Compound Name: Tosylate-DPA-714

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This document provides detailed application notes and protocols for the automated radiosynthesis of [18F]DPA-714, a key radiotracer for imaging the translocator protein (TSPO) with Positron Emission Tomography (PET). The following sections outline the methodologies for various commercially available synthesizer modules, present key quantitative data in structured tables, and include visualizations of the experimental workflow.

Introduction

[18F]DPA-714 is a second-generation radioligand that exhibits high affinity and specificity for the 18 kDa translocator protein (TSPO), a biomarker of neuroinflammation.^[1] Its use in PET imaging allows for the non-invasive in vivo visualization and quantification of inflammatory processes associated with various neurological disorders.^{[1][2]} The automation of [18F]DPA-714 synthesis on commercial modules enhances reliability, improves throughput, and ensures compliance with Good Manufacturing Practices (GMP).^{[3][4]} This document details optimized and validated radiosynthesis methods on several common platforms.

Summary of Automated Radiosynthesis Parameters

The automated synthesis of [18F]DPA-714 has been successfully implemented on various commercial synthesizer modules. The following tables summarize the key quantitative data from published protocols, offering a comparative overview of performance across different systems.

Table 1: Radiosynthesis Performance on IBA Synthera® Module

Parameter	Value	Reference
Precursor (Tosyl-DPA-714)	2 mg	[5]
Phase Transfer Catalyst	Tetrabutylammonium bicarbonate (TBA HCO ₃)	[5][6]
Radiochemical Yield (Activity Yield, EOS)	24.6 ± 3.8% (n=5)	[5][6][7]
Radiochemical Purity	> 99.9%	[5]
Molar Activity	> 18.5 TBq/mmol (>500 Ci/mmol)	[5]
Total Synthesis Time	~ 65 minutes	[5][6]

Table 2: Radiosynthesis Performance on Trasis AllinOne Module

Parameter	Value	Reference
Precursor (Tosyl-DPA-714)	4 mg	[1][3][4]
Phase Transfer Catalyst	Tetraethylammonium bicarbonate (TEAB)	[1][3][4][8]
Radiochemical Yield (Decay Corrected)	55 - 71% (n=6)	[1][3][4]
Molar Activity	117 - 350 GBq/μmol	[1][3][4]
Total Synthesis Time	Not explicitly stated, but reaction time is 10 min	[8]
Starting [18F]Fluoride Activity	31 - 42 GBq	[1][4]
Final Product Activity	13 - 20 GBq	[1][4]

Table 3: Radiosynthesis Performance on GE TRACERlab™ FX-FN Module

Parameter	Value	Reference
Radiochemical Yield (Decay Corrected)	up to 50%	[8]
Radiochemical Yield (Non-Decay Corrected)	15 - 20%	[9]
Radiochemical Purity	> 99%	[9]
Molar Activity	37 - 111 GBq/μmol	[9]
Total Synthesis Time	~ 50 - 60 minutes	[8][9]

Experimental Protocols

The following are detailed methodologies for the automated radiosynthesis of [18F]DPA-714 on different synthesizer platforms.

Protocol 1: IBA Synthera® Module

This protocol is based on an optimized method that reduces precursor mass and substitutes the phase transfer catalyst for a less toxic alternative.[5]

Reagents and Materials:

- Tosyl-DPA-714 precursor (2 mg) dissolved in Dimethyl sulfoxide (DMSO)
- Tetrabutylammonium bicarbonate (TBA HCO₃) solution (2 mg in 650 μL of 90 μL ethanolic solution mixed with 560 μL acetonitrile)[5]
- [18F]Fluoride
- Anhydrous Acetonitrile (MeCN)
- Ethanol (USP grade)
- Water for Injection (WFI)
- IBA Synthera® Integrated Fluidic Processor™ (IFP) cassette

Procedure:

- [18F]Fluoride Trapping and Elution: Transfer the cyclotron-produced [18F]fluoride to the QMA cartridge. Elute the trapped [18F]fluoride from the QMA cartridge into the reactor vessel using the TBA HCO₃ solution.
- Azeotropic Drying: Evaporate the solvent under a stream of nitrogen and vacuum at an elevated temperature to dry the [18F]fluoride-TBA complex.
- Radiolabeling Reaction: Add the Tosyl-DPA-714 precursor solution to the reactor. Heat the reaction mixture at 165°C for 5 minutes.[\[5\]](#)
- Purification: After cooling, dilute the reaction mixture and pass it through the purification system.
- Formulation: The final product is formulated in a saline solution containing a low percentage of ethanol.[\[7\]](#)

Protocol 2: Trasis AllinOne Module

This GMP-compliant process boasts high radiochemical yields.[\[1\]](#)[\[3\]](#)[\[4\]](#)

Reagents and Materials:

- Tosyl-DPA-714 precursor (4 mg) dissolved in 1 mL of Acetonitrile.[\[8\]](#)
- Tetraethylammonium bicarbonate (TEAB) solution (0.8 mL)
- [18F]Fluoride
- Acetonitrile (MeCN)
- Ethanol
- Water for Injection (WFI)
- Trasis AllinOne disposable cassette (customized from a commercial [18F]FDOPA cassette)
[\[1\]](#)

Procedure:

- [18F]Fluoride Trapping and Elution: The [18F]fluoride is trapped on a QMA cartridge and eluted into the reactor using 0.8 mL of the TEAB solution.[8]
- Azeotropic Drying: Perform a stepwise azeotropic distillation of the eluate without the addition of extra acetonitrile.[8]
- Radiolabeling Reaction: Cool the reactor to 65°C and add the Tosyl-DPA-714 precursor solution. Heat the reaction mixture at 100°C for 10 minutes.[1][4][8]
- Quenching and Purification: Quench the reaction with a solution containing 20% ethanol.[8] The crude product is then purified using semi-preparative HPLC.
- Formulation: The collected HPLC fraction is diluted and passed through a C18 Sep-Pak cartridge. The final product is eluted from the cartridge and formulated for injection.

Protocol 3: GE TRACERlab™ FX-FN Module

This is one of the earlier reported automated synthesis methods for [18F]DPA-714.[9][10]

Reagents and Materials:

- Tosyl-DPA-714 precursor
- Kryptofix 2.2.2 (K222)/Potassium Carbonate (K₂CO₃)
- [18F]Fluoride
- Anhydrous Acetonitrile (MeCN)
- Ethanol
- Water for Injection (WFI)

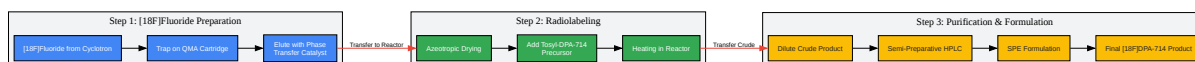
Procedure:

- [18F]Fluoride Trapping and Elution: Trap the [18F]fluoride on an anion exchange cartridge and elute with a solution of K222/K₂CO₃ in acetonitrile/water.

- Azeotropic Drying: Dry the [18F]fluoride-Kryptofix complex by azeotropic distillation with anhydrous acetonitrile under a nitrogen stream.
- Radiolabeling Reaction: Add the Tosyl-DPA-714 precursor dissolved in a suitable solvent (e.g., DMSO or acetonitrile) to the dried [18F]fluoride complex. Heat the reaction mixture.
- Purification: The crude reaction mixture is diluted and purified by semi-preparative HPLC.[9]
- Formulation: The HPLC fraction containing [18F]DPA-714 is collected, diluted with water, and trapped on a C18 cartridge. The final product is then eluted with ethanol and diluted with physiological saline for injection.[9]

Visualizations

The following diagrams illustrate the general workflow for the automated radiosynthesis of [18F]DPA-714.



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Caption: General workflow for automated [18F]DPA-714 radiosynthesis.

Quality Control

Comprehensive quality control testing should be performed in accordance with USP <823> guidelines to qualify the radiosynthesis for clinical research applications.[5] This includes:

- Visual Inspection: Check for clarity, color, and particulates.
- pH: Measurement using a pH indicator strip.
- Radiochemical Purity: Determined by radio-TLC or HPLC.

- Radionuclidic Identity and Purity: Confirmed by measuring the half-life and using gamma-ray spectrometry.
- Residual Solvents: Analysis by gas chromatography.
- Bacterial Endotoxin Test.
- Sterility Test.

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